

Application Notes and Protocols for the Experimental Formulation of Chinomethionate

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Compound of Interest

Compound Name: *Chinomethionate*

Cat. No.: *B1668619*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the formulation and experimental use of **Chinomethionate**, a quinoxaline fungicide and acaricide. This document is intended to guide researchers in preparing **Chinomethionate** for in vitro and in vivo studies and to provide standardized methodologies for assessing its biological activity.

Physicochemical Properties and Formulation Data

Chinomethionate is a yellow crystalline solid with low aqueous solubility, necessitating formulation with organic solvents for experimental use.^{[1][2]} It is crucial to consider its stability, as it is susceptible to hydrolysis in alkaline media.^[1]

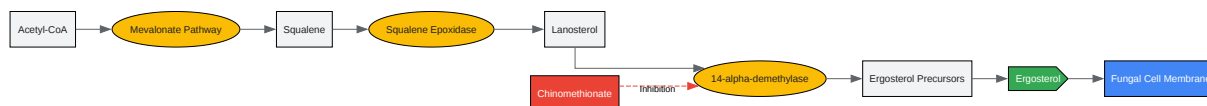
Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₆ N ₂ OS ₂	[2]
Molecular Weight	234.3 g/mol	[1]
Appearance	Yellow crystals	[1][2]
Melting Point	171-172 °C	[2]
Water Solubility	Very low	[3]
Solubility in Organic Solvents	Soluble in dimethylformamide (DMF), dimethyl sulfoxide (DMSO), acetone, and chloroform.	[2]
Stability	Relatively stable under normal conditions. Hydrolyzed in alkaline media.	[1]
Storage	Store in a cool, dry, and dark place. For solutions in DMSO, store at -20°C for short-term and -80°C for long-term.	[2]

**2. Mechanism of Action

Chinomethionate is believed to have a multi-site mode of action. The primary mechanisms are thought to be:

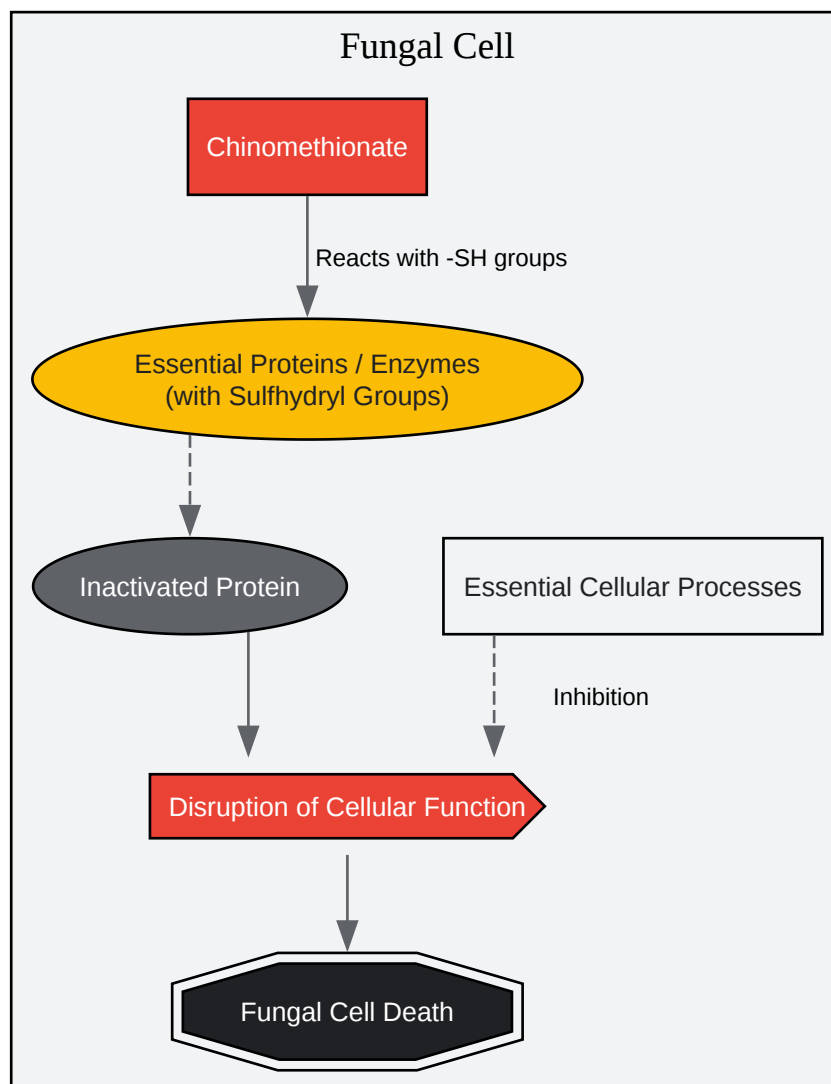
- **Inhibition of Ergosterol Biosynthesis:** Like many fungicides, **Chinomethionate** may interfere with the synthesis of ergosterol, an essential component of fungal cell membranes. This disruption leads to impaired membrane integrity and function, ultimately inhibiting fungal growth.
- **Reaction with Sulfhydryl Groups:** **Chinomethionate** is thought to react with sulfhydryl (-SH) groups of amino acids, such as cysteine, in fungal proteins and enzymes. This can lead to the inactivation of essential enzymes and disruption of critical cellular processes.

Signaling Pathway Diagrams



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Caption: Putative inhibition of the ergosterol biosynthesis pathway by **Chinomethionate**.



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Caption: Proposed mechanism of **Chinomethionate** via interaction with protein sulfhydryl groups.

Experimental Protocols

Protocol 1: Preparation of Chinomethionate Stock Solution for In Vitro Assays

This protocol describes the preparation of a 10 mM stock solution of **Chinomethionate** in DMSO, suitable for use in various in vitro experiments.

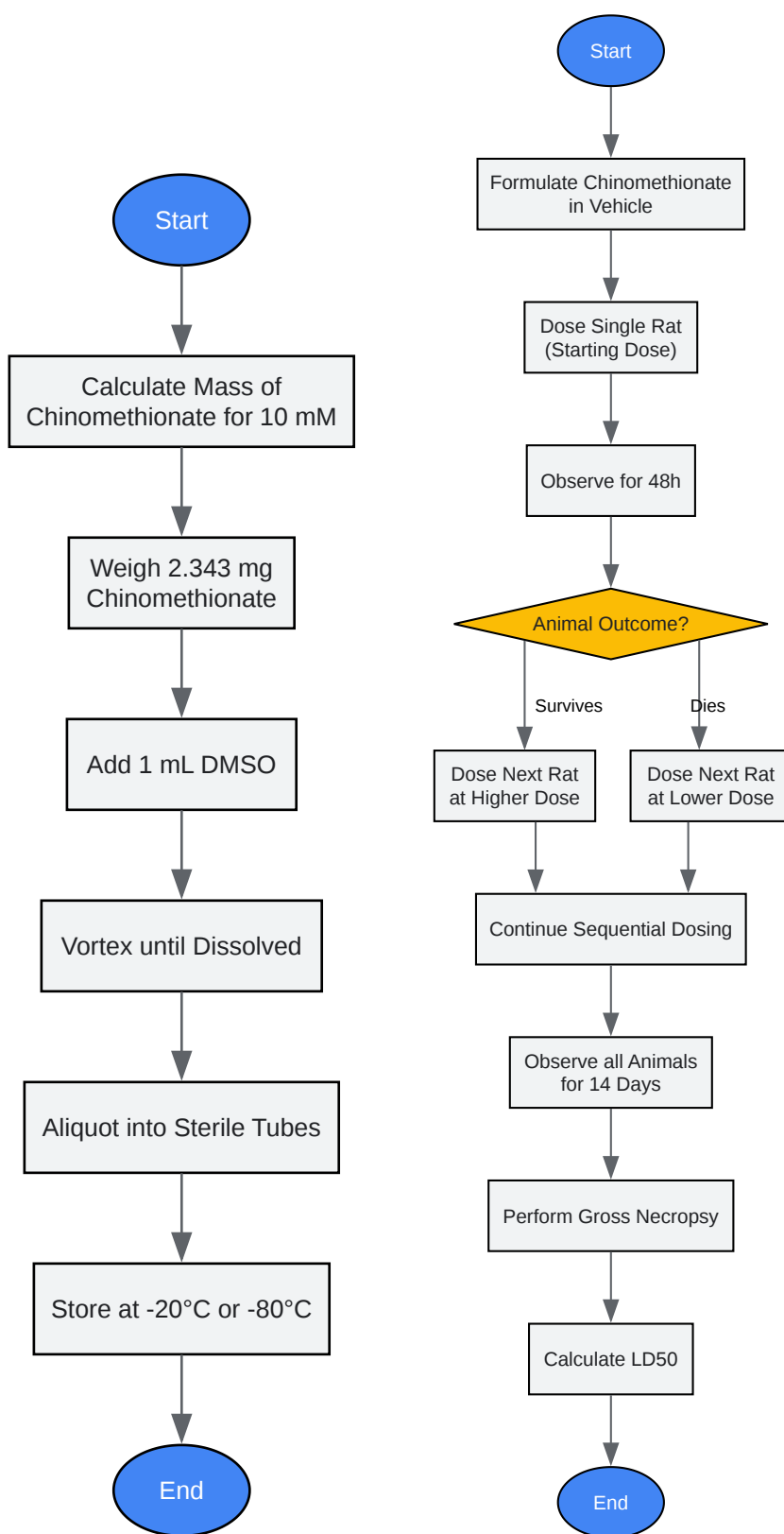
Materials:

- **Chinomethionate** (powder, >98% purity)
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated analytical balance

Procedure:

- Calculation:
 - Molecular Weight of **Chinomethionate** = 234.3 g/mol
 - To prepare a 10 mM (0.01 M) solution in 1 mL (0.001 L):
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.01 \text{ mol/L} \times 0.001 \text{ L} \times 234.3 \text{ g/mol} = 0.002343 \text{ g} = 2.343 \text{ mg}$
- Weighing: Accurately weigh 2.343 mg of **Chinomethionate** powder using an analytical balance and transfer it to a sterile microcentrifuge tube.

- **Dissolution:** Add 1 mL of anhydrous DMSO to the tube containing the **Chinomethionate** powder.
- **Mixing:** Securely cap the tube and vortex thoroughly until the powder is completely dissolved. The solution should be clear and yellow.
- **Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term use (weeks) or -80°C for long-term storage (months).



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References

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- 2. Buy Chinomethionate | 2439-01-2 | >98% [smolecule.com]
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